

An In-Depth Technical Guide to 4-Methoxy- α -methylphenethylamine (PMA)

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Compound of Interest

Compound Name: 2,2,5-Trifluoro-1,3-benzodioxole

CAS No.: 656-43-9

Cat. No.: B1586168

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A Note on Chemical Identification: The CAS number 656-43-9, provided in the topic query, correctly corresponds to the compound **2,2,5-Trifluoro-1,3-benzodioxole**. Publicly available technical information on this specific fluorinated compound is limited, precluding the creation of an in-depth guide. Conversely, the structural elements suggested by the query's context align with 4-Methoxy- α -methylphenethylamine (PMA), a compound of significant interest to researchers, scientists, and drug development professionals. PMA is correctly identified by CAS Number 64-13-1. This guide will focus on PMA to provide a comprehensive and valuable technical resource for the intended audience.

Introduction

4-Methoxy- α -methylphenethylamine, commonly known as para-Methoxyamphetamine (PMA), is a substituted phenethylamine and a member of the amphetamine class of compounds. It is a chiral molecule, existing as two enantiomers, (R)- and (S)-4-methoxy- α -methylphenethylamine. The compound has garnered significant attention in the fields of medicinal chemistry, pharmacology, and forensic science due to its potent pharmacological activity. Unlike many other amphetamine derivatives that primarily act as stimulants, PMA exhibits a more complex pharmacological profile, predominantly characterized by potent serotonin-releasing and

monoamine oxidase-inhibiting properties.[1] This guide provides a detailed overview of the nomenclature, physicochemical properties, synthesis, pharmacology, and analytical methodologies for 4-methoxy- α -methylphenethylamine.

Physicochemical Properties and Nomenclature

A clear understanding of the fundamental properties of a compound is critical for its synthesis, handling, and analysis.

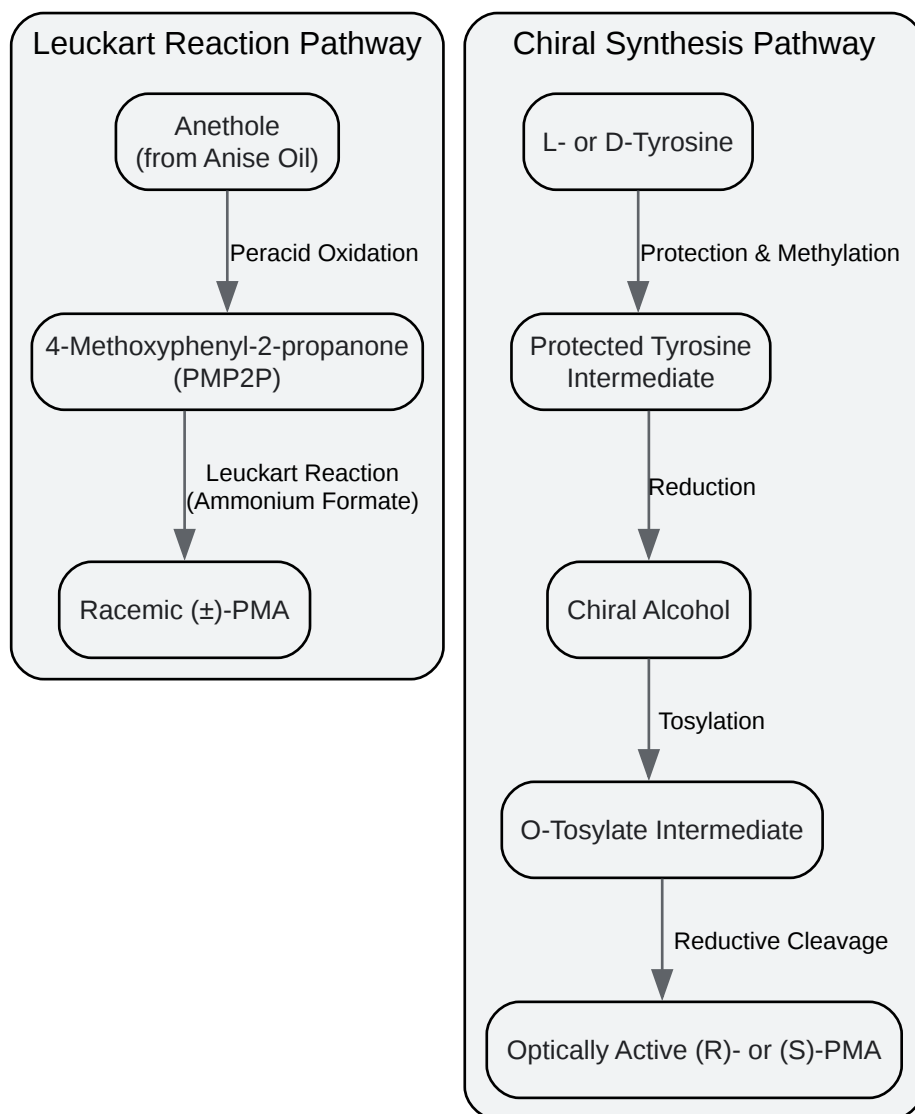
Property	Value	Reference
IUPAC Name	1-(4-methoxyphenyl)propan-2-amine	PubChem CID 31721[1]
Synonyms	para-Methoxyamphetamine, PMA, 4-MA	Wikipedia[2]
CAS Number	64-13-1	Wikipedia[2]
Molecular Formula	C ₁₀ H ₁₅ NO	PubChem CID 31721[1]
Molecular Weight	165.23 g/mol	PubChem CID 31721[1]
Appearance	White crystalline powder (as HCl salt)	ResearchGate[3]
XLogP3	1.8	PubChem CID 31721[1]
Hydrogen Bond Donor Count	1	PubChem CID 31721[1]
Hydrogen Bond Acceptor Count	2	PubChem CID 31721[1]
Topological Polar Surface Area	35.3 Å ²	PubChem CID 31721[1]

Synthesis of 4-Methoxy- α -methylphenethylamine

The synthesis of PMA can be approached through several routes, often starting from readily available precursors. The choice of synthetic pathway can influence the yield, purity, and stereochemistry of the final product. Two common methods are the Leuckart reaction using the corresponding ketone and the chiral synthesis from tyrosine.

Synthesis Workflow Overview

The following diagram illustrates two primary pathways for the synthesis of PMA.



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Caption: Overview of Leuckart and Chiral Synthesis Pathways for PMA.

Experimental Protocol: Chiral Synthesis from L-Tyrosine

This protocol describes the synthesis of optically active (R)-4-methoxy- α -methylphenethylamine from L-tyrosine, a method that provides high enantiomeric purity. The causality behind this multi-step synthesis lies in preserving and transferring the inherent

chirality of the starting material, L-tyrosine, to the final product. This is crucial for structure-activity relationship studies and for the synthesis of specific β 2-selective agonists where one enantiomer is significantly more active.^{[4][5]}

Step 1: Esterification and Protection of L-Tyrosine

- Suspend L-tyrosine (300 g, 1.657 mol) in ethanol (EtOH).
- Add thionyl chloride (SOCl_2) (320 ml) dropwise over 1 hour under ice-salt cooling.
- Stir the mixture at room temperature overnight.
- Concentrate the reaction mixture in vacuo.
- Treat with diethyl ether (Et_2O) to precipitate the hydrochloride salt. Collect the crystals by filtration.
- Dissolve the salt in a mixture of ethyl acetate (AcOEt, 2 L), potassium carbonate (K_2CO_3 , 460 g), and water (1.4 L).
- Add benzyloxycarbonyl chloride (282 g) dropwise under ice-water cooling. Stir for 30 minutes.
- Separate the AcOEt layer, wash sequentially with water, dilute HCl, and brine, then dry over anhydrous sodium sulfate (Na_2SO_4).
- Remove the solvent and dissolve the residue in dimethyl sulfoxide (DMSO, 2.6 L).
- Add powdered K_2CO_3 (685 g) and methyl iodide (CH_3I , 423 g). Stir at room temperature for 16 hours.
- Dilute with water and extract with benzene. Wash the benzene extract with aqueous NaOH and brine, dry over Na_2SO_4 , and concentrate in vacuo to yield (S)-Ethyl α -N-Benzyloxycarbonylamino-4-methoxybenzenepropionate ((S)-2).^[4]

Step 2: Reduction to the Alcohol

- Prepare a solution of sodium borohydride (NaBH_4 , 188 g, 4.95 mol) in EtOH (2 L).

- Add a solution of (S)-2 (605 g) in EtOH (4 L) to the NaBH₄ solution under ice-water cooling.
- Stir at room temperature for 7 hours.
- Decompose excess NaBH₄ by the slow addition of acetone (1.5 L) under ice-water cooling.
- Neutralize the mixture with concentrated HCl (412 ml).
- Filter off insoluble material and concentrate the filtrate in vacuo.
- Extract the residue with AcOEt. Wash the organic layer with water, dilute aqueous NaOH, and brine, then dry over Na₂SO₄ to yield (S)-N-β-Benzyloxycarbonylamino-4-methoxybenzenepropanol ((S)-3).[4]

Step 3: Tosylation of the Alcohol

- Prepare a stirred mixture of (S)-3 (220.5 g, 0.7 mol), 10% aqueous NaOH (1.12 L), p-toluenesulfonyl chloride (143 g, 0.75 mol), and benzene (1.68 L).
- Slowly add a solution of n-Bu₄N·HSO₄ (47 g, 138 mmol) in water (200 ml) under ice-water cooling over 15 minutes.
- Stir the mixture at 15-20°C for 30 minutes.
- Separate the benzene layer, wash with water, and dry over Na₂SO₄.
- Evaporate the solvent in vacuo to yield (S)-N-Benzyloxycarbonyl-4-methoxy-α-p-tosyloxymethyl benzeneethanamine ((S)-4).[4]

Step 4: Reductive Cleavage and Deprotection (Final Product)

- The O-tosylate intermediate ((S)-4) is subjected to a one-pot zinc reduction in the presence of water and sodium iodide (NaI) to convert the tosylate to a methyl group.
- The benzyloxycarbonyl protecting group is then removed via catalytic hydrogenolysis (e.g., using 10% Pd/C) to yield the final product, (R)-4-methoxy-α-methylphenethylamine.[4][5]

Pharmacology and Mechanism of Action

PMA's pharmacological profile is distinct from classical stimulants like amphetamine. Its primary mechanism involves a potent interaction with the serotonin (5-HT) system.

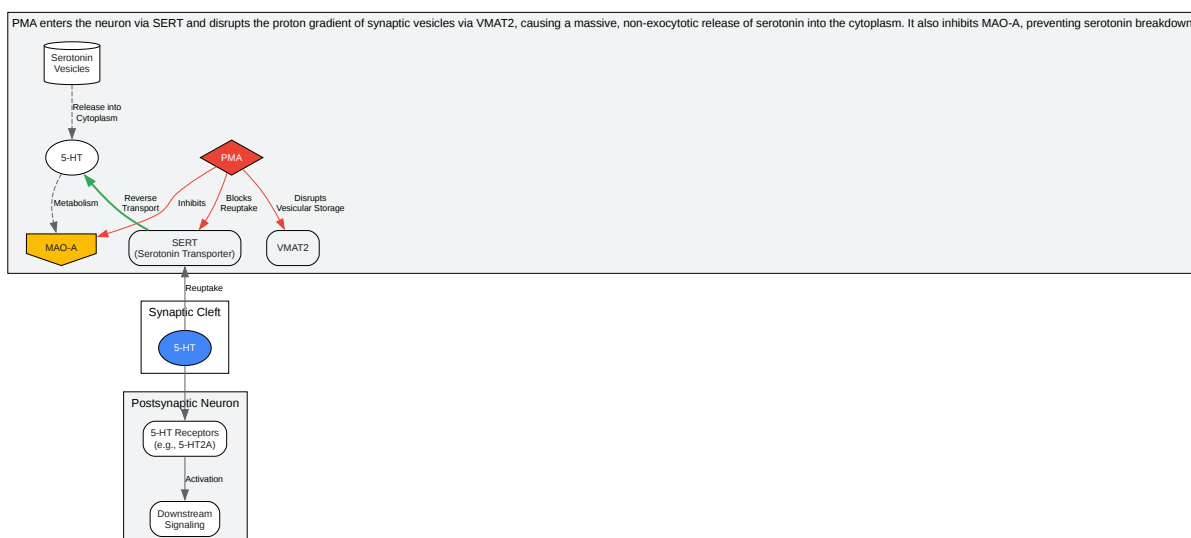
Core Pharmacological Actions

- **Serotonin Releasing Agent:** PMA is a potent and selective serotonin releasing agent (SSRA). [1] It facilitates the release and inhibits the reuptake of serotonin from presynaptic neurons, leading to a rapid and significant increase in extracellular serotonin levels.[1]
- **Monoamine Oxidase Inhibition:** PMA is a potent, selective, and reversible inhibitor of monoamine oxidase A (MAO-A), with a K_i value of approximately 0.22 μM . [1] It shows only weak activity against MAO-B. This inhibition prevents the breakdown of serotonin and other monoamines, further potentiating its effects.

The combination of serotonin release and MAO-A inhibition can lead to dangerously high levels of synaptic serotonin, a condition known as serotonin syndrome, which is a primary contributor to its toxicity.

Receptor Interactions

PMA's direct affinity for serotonin receptors is relatively low. Its effects are primarily mediated by its actions on monoamine transporters and MAO. The following diagram illustrates the primary mechanism of action.



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Caption: Mechanism of PMA-induced serotonin release and MAO-A inhibition.

Quantitative Receptor Binding Data

While PMA's primary action is not direct receptor agonism, understanding the binding affinities of related methoxylated amphetamines provides crucial context for structure-activity relationships.

Compound	5-HT _{1a} (K _i , nM)	5-HT _{2a} (K _i , nM)	5-HT _{2C} (K _i , nM)	Reference
PMA (4-MA)	>20,000	11,200	>13,000	Wikipedia[2]
2,5-DMA	-	>10,000	-	ACS Publications[6]
DOM (STP)	-	-	-	Wikipedia[7]
TMA-2	-	1300-4400	-	Frontiers[8]

Note: Data for directly comparable assays can be limited. Values are indicative of relative affinities.

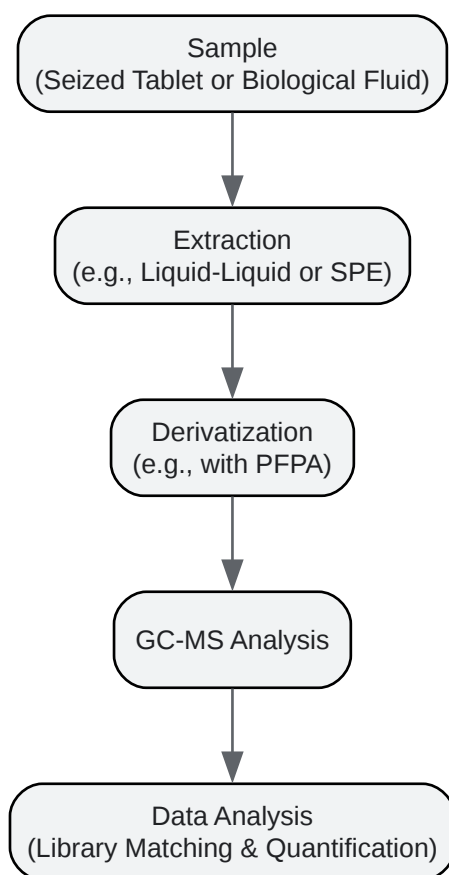
Analytical Methodologies

The unambiguous identification of PMA in seized materials or biological samples is critical for forensic and clinical toxicology. Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for this purpose.

Sample Preparation and Derivatization

Due to the polar nature of the primary amine group, derivatization is often required to improve chromatographic peak shape and mass spectral characteristics.

Workflow for Sample Analysis



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Caption: General workflow for the GC-MS analysis of PMA.

Experimental Protocol: GC-MS Analysis of PMA in a Seized Tablet

This protocol provides a representative method for the identification of PMA in a solid sample. The choice of a liquid-liquid extraction is a robust method for isolating the analyte from tablet excipients. Derivatization with pentafluoropropionic anhydride (PFPA) is a common and effective strategy for amphetamines, creating a stable derivative with a characteristic mass spectrum.[6]

Step 1: Sample Preparation and Extraction

- Grind the tablet into a fine, homogenous powder using a mortar and pestle.
- Weigh approximately 10 mg of the powder and transfer it to a 15 mL centrifuge tube.

- Add 5 mL of methanol, vortex for 1 minute, and sonicate for 10 minutes to dissolve the active components.
- Centrifuge at 3000 rpm for 5 minutes to pellet the insoluble excipients.
- Carefully transfer the methanol supernatant to a clean tube. This is the sample extract.

Step 2: Derivatization

- Transfer 100 μ L of the sample extract to a GC vial insert.
- Evaporate the methanol to dryness under a gentle stream of nitrogen at $<60^{\circ}\text{C}$.
- Reconstitute the residue in 50 μ L of a toluene:acetonitrile mixture (95:5).
- Add 50 μ L of pentafluoropropionic anhydride (PFPA).
- Cap the vial and heat at 70°C for 20 minutes.
- Evaporate the solution to dryness again under a gentle stream of nitrogen at $<60^{\circ}\text{C}$.
- Reconstitute the final residue in 100 μ L of ethyl acetate for injection.[6]

Step 3: GC-MS Instrumental Parameters

Parameter	Setting	Rationale
GC System	Agilent 7890B or equivalent	Standard, reliable platform
MS System	Agilent 5977A MSD or equivalent	Provides high sensitivity and specificity
Column	Rxi-5Sil MS (30 m x 0.25 mm ID, 0.25 µm film) or equivalent	Inert, low-bleed column suitable for derivatized amines[9]
Injection	1 µL, Splitless (1 min hold)	Maximizes sensitivity for trace analysis
Inlet Temp.	250°C	Ensures rapid volatilization of the derivative
Carrier Gas	Helium, Constant Flow @ 1.0 mL/min	Inert carrier gas, standard flow rate
Oven Program	Initial 90°C (hold 1 min), ramp 10°C/min to 280°C (hold 5 min)	Provides good separation of PMA from potential impurities[10]
Transfer Line	280°C	Prevents condensation of analytes
Ion Source	230°C	Standard temperature for electron ionization
Quadrupole	150°C	Standard temperature for the mass filter
Ionization	Electron Impact (EI) at 70 eV	Standard, produces reproducible fragmentation patterns
Scan Mode	Full Scan (m/z 40-550)	For identification by library matching

The resulting mass spectrum of the PFPA-derivatized PMA can then be compared to a reference library for positive identification.

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